

Physicochemical Properties of [(2-Amino-2-oxoethyl)thio]acetic acid: A Technical Guide

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Compound of Interest

Compound Name: [(2-Amino-2-oxoethyl)thio]acetic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

[(2-Amino-2-oxoethyl)thio]acetic acid, a molecule containing both a thioether linkage and an amide functional group, presents an interesting scaffold for potential applications in drug development and biochemical research. This technical guide provides a comprehensive overview of its physicochemical properties, a proposed synthetic route, and a hypothetical signaling pathway context. Due to the limited availability of experimental data for this specific compound in publicly accessible literature, this guide combines available information with well-established principles of medicinal chemistry and organic synthesis to provide a foundational understanding for researchers.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **[(2-Amino-2-oxoethyl)thio]acetic acid** is presented in Table 1. It is critical to note that experimental data for several of these parameters are not readily available. Therefore, values should be considered as estimates to guide initial experimental design.

Table 1: Physicochemical Properties of **[(2-Amino-2-oxoethyl)thio]acetic acid**

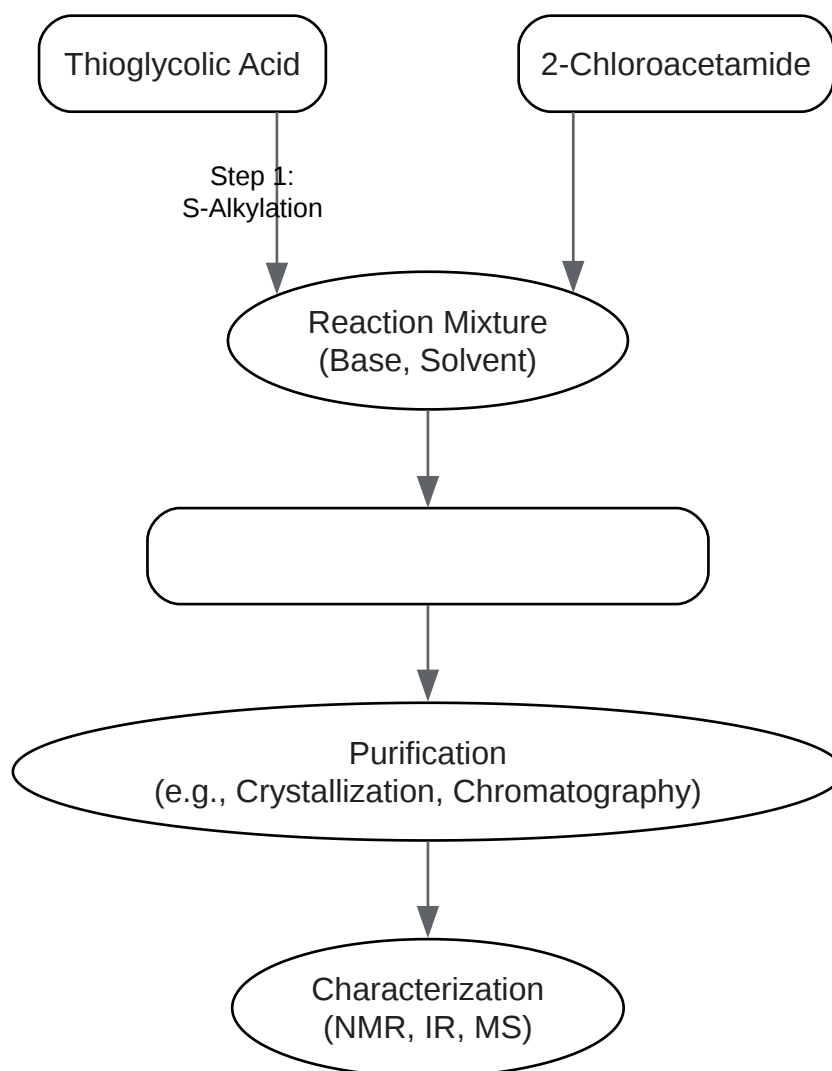
Property	Value	Source/Method
IUPAC Name	[(2-Amino-2-oxoethyl)thio]acetic acid	---
CAS Number	13330-87-5	[1]
Molecular Formula	C ₄ H ₇ NO ₃ S	[1]
Molecular Weight	149.17 g/mol	[1]
Appearance	Solid (predicted)	
Melting Point	Not available	---
Boiling Point	Not available	---
pKa	Not available	---
Solubility	Not available	---
LogP	Not available	---

Synthesis and Characterization: Experimental Protocols

A specific, experimentally validated protocol for the synthesis of **[(2-Amino-2-oxoethyl)thio]acetic acid** is not readily found in the surveyed literature. However, a plausible synthetic route can be proposed based on established organic chemistry reactions. The following section outlines a potential two-step synthesis starting from commercially available reagents.

Proposed Synthesis Workflow

The proposed synthesis involves the S-alkylation of thioglycolic acid with 2-chloroacetamide. This approach is a straightforward and common method for forming thioether bonds.



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Caption: Proposed synthesis workflow for **[(2-Amino-2-oxoethyl)thio]acetic acid**.

Detailed Experimental Protocol (Proposed)

Materials:

- Thioglycolic acid
- 2-Chloroacetamide
- Sodium hydroxide (or another suitable base)
- Anhydrous solvent (e.g., ethanol, DMF)

- Hydrochloric acid (for acidification)
- Standard laboratory glassware and equipment

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve thioglycolic acid in the chosen anhydrous solvent.
- **Deprotonation:** Cool the solution in an ice bath and slowly add one equivalent of a suitable base (e.g., sodium hydroxide) to deprotonate the thiol group, forming the thiolate anion.
- **S-Alkylation:** To the cooled solution, add a solution of 2-chloroacetamide in the same solvent dropwise. The reaction mixture is then allowed to warm to room temperature and stirred for a specified time (e.g., 12-24 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, the solvent is removed under reduced pressure. The residue is redissolved in water and washed with an organic solvent (e.g., diethyl ether) to remove any unreacted 2-chloroacetamide.
- **Acidification and Isolation:** The aqueous layer is then acidified with dilute hydrochloric acid to protonate the carboxylic acid, leading to the precipitation of the product. The solid product is collected by filtration, washed with cold water, and dried under vacuum.
- **Purification:** Further purification can be achieved by recrystallization from a suitable solvent or by column chromatography.

Characterization Methods

The structure and purity of the synthesized **[(2-Amino-2-oxoethyl)thio]acetic acid** should be confirmed using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy will confirm the connectivity of the atoms and the absence of impurities.

- Infrared (IR) Spectroscopy: IR spectroscopy will identify the characteristic functional groups, such as the carboxylic acid O-H and C=O stretches, the amide N-H and C=O stretches, and the C-S bond.
- Mass Spectrometry (MS): High-resolution mass spectrometry will confirm the molecular weight and elemental composition of the compound.

Biological Activity and Signaling Pathways (Hypothetical)

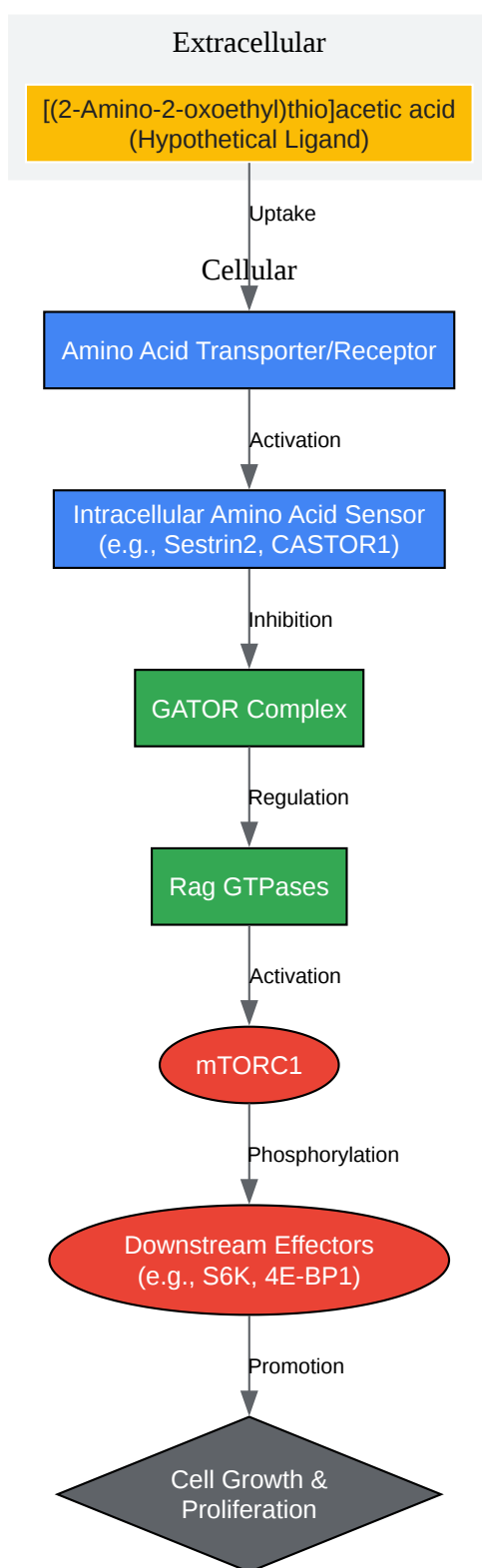
There is no specific information available in the searched literature regarding the biological activity or the signaling pathways modulated by **[(2-Amino-2-oxoethyl)thio]acetic acid**.

However, as an amino acid derivative, it is plausible that it could interact with cellular pathways that sense and respond to amino acid availability.

One such central pathway is the mTOR (mammalian target of rapamycin) signaling cascade, which is a master regulator of cell growth, proliferation, and metabolism in response to nutrient cues, including amino acids.

Hypothetical Interaction with Amino Acid Sensing Pathways

The following diagram illustrates a simplified, general model of an amino acid sensing pathway leading to mTORC1 activation. It is important to emphasize that the involvement of **[(2-Amino-2-oxoethyl)thio]acetic acid** in this or any other signaling pathway is purely speculative and would require experimental validation.



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Caption: Hypothetical signaling pathway for amino acid sensing via mTORC1.

In this speculative model, **[(2-Amino-2-oxoethyl)thio]acetic acid** could potentially be transported into the cell and interact with intracellular amino acid sensors. This interaction could then influence the activity of downstream signaling complexes like GATOR and Rag GTPases, ultimately modulating mTORC1 activity and its control over cell growth and proliferation.

Conclusion and Future Directions

[(2-Amino-2-oxoethyl)thio]acetic acid is a compound for which detailed experimental data is currently lacking in the public domain. This guide has provided a summary of its basic properties, a plausible synthetic route, and a hypothetical biological context to serve as a starting point for researchers. Future experimental work is necessary to determine the actual physicochemical properties, validate the proposed synthesis, and investigate the potential biological activities of this molecule. Such studies will be crucial to unlock its potential in drug discovery and other scientific disciplines.

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References

- 1. scbt.com [scbt.com]
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